

# PKM2 activator 10 solubility and preparation for experiments

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## Compound of Interest

Compound Name: PKM2 activator 10

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## Application Notes and Protocols for PKM2 Activator TEPP-46

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Pyruvate Kinase M2 (PKM2) is a key enzyme in glycolysis that is preferentially expressed in cancer cells and plays a crucial role in metabolic reprogramming. Unlike its constitutively active isoform PKM1, PKM2 can switch between a highly active tetrameric state and a less active dimeric form. The dimeric form of PKM2 is predominant in cancer cells and diverts glucose metabolites towards anabolic processes, thereby supporting cell proliferation. Small molecule activators of PKM2, such as TEPP-46, promote the formation of the stable, active tetramer, which reverses the Warburg effect and suppresses tumor growth.<sup>[1][2]</sup> This document provides detailed information on the solubility and experimental preparation of the potent and selective PKM2 activator, TEPP-46, which can be used as a representative compound for this class of molecules.

### Mechanism of Action

TEPP-46 is a potent and selective allosteric activator of PKM2 with a half-maximal activating concentration (AC<sub>50</sub>) of approximately 92 nM.[3][4] It exhibits high selectivity for PKM2 over other pyruvate kinase isoforms like PKM1, PKL, and PKR.[3][4] TEPP-46 binds to the dimer-dimer interface of the PKM2 homotetramer, stabilizing its active tetrameric conformation.[5] This stabilization promotes a constitutively active state of the enzyme, leading to an increased conversion of phosphoenolpyruvate (PEP) to pyruvate and a subsequent decrease in the availability of glycolytic intermediates for anabolic processes.[5] By locking PKM2 in its active form, TEPP-46 can mimic the metabolic profile of cells expressing the constitutively active PKM1 isoform, thereby impairing cancer cell proliferation, particularly under hypoxic conditions.[6]

## Data Presentation

The following tables summarize the quantitative data for the PKM2 activator TEPP-46.

Table 1: Solubility and Physicochemical Properties of TEPP-46

| Property                    | Value                                                                        | Reference(s) |
|-----------------------------|------------------------------------------------------------------------------|--------------|
| Molecular Weight            | 372.47 g/mol                                                                 |              |
| Formula                     | C <sub>17</sub> H <sub>16</sub> N <sub>4</sub> O <sub>2</sub> S <sub>2</sub> |              |
| Solubility in DMSO          | Up to 100 mM                                                                 |              |
| Aqueous Solubility          | 29.6 µg/mL (79.5 µM) in PBS, pH 7.4                                          | [6]          |
| AC <sub>50</sub> (in vitro) | 92 nM                                                                        | [3][4]       |
| Storage Conditions          | Store at -20°C                                                               | [6]          |

Table 2: Recommended Concentrations for Experiments

| Experiment Type           | Recommended Concentration Range | Reference(s) |
|---------------------------|---------------------------------|--------------|
| In Vitro Enzyme Assay     | 10 nM - 10 $\mu$ M              | [3]          |
| Cell-Based Assays         | 1 $\mu$ M - 40 $\mu$ M          | [6][7]       |
| In Vivo (Mouse Xenograft) | 50 mg/kg (oral, twice daily)    | [6]          |

## Experimental Protocols

### Protocol 1: Preparation of TEPP-46 Stock Solution

This protocol describes the preparation of a concentrated stock solution of TEPP-46 for use in various experiments.

Materials:

- TEPP-46 solid powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes

Procedure:

- Bring the vial of TEPP-46 powder to room temperature before opening.
- To prepare a 10 mM stock solution, add the appropriate volume of DMSO to the vial of TEPP-46. For example, to a 1 mg vial of TEPP-46 (MW: 372.47), add 268.5  $\mu$ L of DMSO.
- Vortex the solution until the TEPP-46 is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for up to 3 months.[6]

## Protocol 2: In Vitro Pyruvate Kinase Activity Assay (LDH-Coupled)

This protocol measures the enzymatic activity of PKM2 in the presence of an activator by coupling the production of pyruvate to the lactate dehydrogenase (LDH)-mediated oxidation of NADH.

### Materials:

- Recombinant human PKM2
- TEPP-46 stock solution
- Assay Buffer: 50 mM Tris-HCl (pH 7.5), 100 mM KCl, 10 mM MgCl<sub>2</sub>
- Phosphoenolpyruvate (PEP)
- Adenosine diphosphate (ADP)
- NADH
- Lactate Dehydrogenase (LDH)
- 96-well clear flat-bottom plate
- Plate reader capable of measuring absorbance at 340 nm

### Procedure:

- Prepare a reaction mixture containing Assay Buffer, 0.5 mM PEP, 0.5 mM ADP, 0.2 mM NADH, and 1-2 units/mL LDH.
- Add the desired concentrations of TEPP-46 (e.g., serial dilutions from 10 nM to 10  $\mu$ M) and a vehicle control (DMSO) to the wells of the 96-well plate.
- Add the reaction mixture to each well.
- Initiate the reaction by adding recombinant PKM2 to a final concentration of 10-20 ng/well.

- Immediately place the plate in a plate reader pre-warmed to 37°C.
- Measure the decrease in absorbance at 340 nm every 30 seconds for 15-20 minutes. The rate of NADH oxidation is proportional to the PKM2 activity.
- Calculate the rate of reaction (V) for each concentration of TEPP-46.
- Plot the reaction rate against the TEPP-46 concentration to determine the AC<sub>50</sub>.

## Protocol 3: Cell-Based PKM2 Activation Assay

This protocol assesses the ability of TEPP-46 to activate PKM2 within a cellular context.

Materials:

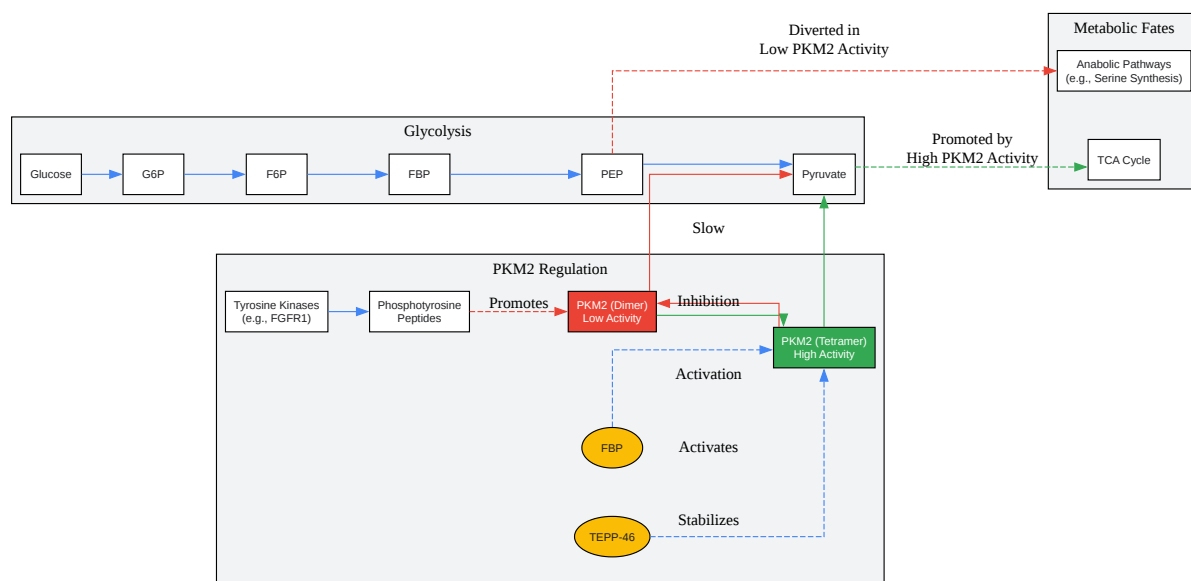
- Cancer cell line expressing PKM2 (e.g., H1299 or A549)
- Complete cell culture medium
- TEPP-46 stock solution
- Phosphate-buffered saline (PBS)
- Cell lysis buffer (e.g., RIPA buffer)
- Pyruvate Kinase Activity Assay Kit (LDH-coupled or ATP-based)
- 96-well cell culture plates

Procedure:

- Seed cells in a 96-well plate at a density of  $2 \times 10^4$  cells/well and allow them to adhere overnight.
- Treat the cells with various concentrations of TEPP-46 (e.g., 1  $\mu$ M to 40  $\mu$ M) and a vehicle control (DMSO) for a specified duration (e.g., 2-24 hours).
- After treatment, wash the cells twice with ice-cold PBS.

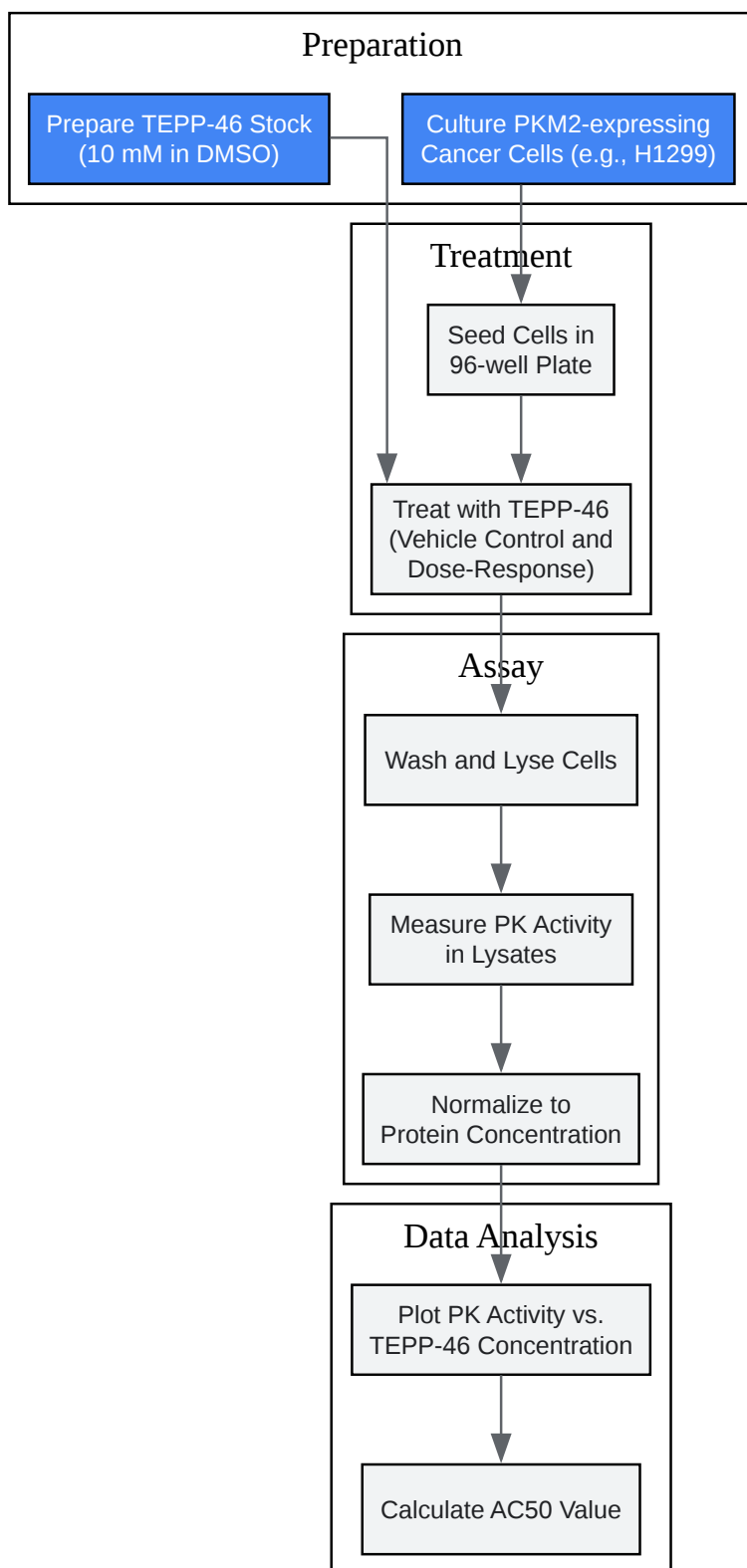
- Lyse the cells by adding cell lysis buffer to each well and incubating on ice for 10-15 minutes.
- Centrifuge the plate to pellet cell debris.
- Transfer the supernatant (cell lysate) to a new plate.
- Measure the pyruvate kinase activity in the cell lysates using a commercial assay kit according to the manufacturer's instructions.
- Normalize the PKM2 activity to the total protein concentration in each lysate.

## Visualizations



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Caption: PKM2 signaling and metabolic regulation by TEPP-46.



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## References

- 1. DASA-58 | CAS:1203494-49-8 | activator of pyruvate kinase M2 (PKM2) | High Purity | Manufacturer BioCrick [[biocrick.com](http://biocrick.com)]
- 2. ML265: A potent PKM2 activator induces tetramerization and reduces tumor formation and size in a mouse xenograft model - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [[ncbi.nlm.nih.gov](http://ncbi.nlm.nih.gov)]
- 3. [axonmedchem.com](http://axonmedchem.com) [[axonmedchem.com](http://axonmedchem.com)]
- 4. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]
- 5. [selleckchem.com](http://selleckchem.com) [[selleckchem.com](http://selleckchem.com)]
- 6. PKM2 Activator IV, TEPP-46 - Calbiochem CAS 1221186-53-3 | 505487 [[merckmillipore.com](http://merckmillipore.com)]
- 7. Enzymatic Activation of Pyruvate Kinase Increases Cytosolic Oxaloacetate to Inhibit the Warburg Effect - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
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